

Hydroxytricyclabendazole-d3: A Technical Guide to its Certificate of Analysis

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Compound of Interest

Compound Name: Hydroxytricyclabendazole-d3

Cat. No.: B15555695

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the essential components of a Certificate of Analysis (CoA) for the deuterated internal standard, **Hydroxytricyclabendazole-d3**. As a critical reagent in bioanalytical and pharmacokinetic studies, understanding the quality and characterization of this standard is paramount for ensuring accurate and reproducible results. This document outlines typical analytical data, detailed experimental methodologies, and the logical workflows involved in the quality control of **Hydroxytricyclabendazole-d3**.

Quantitative Data Summary

The quantitative data for a specific lot of **Hydroxytricyclabendazole-d3** is summarized below. These values are representative and may vary between different batches and suppliers. A thorough examination of the lot-specific Certificate of Analysis is crucial before use.

Test Parameter	Specification	Result	Method
Identity	Conforms to structure	Conforms	¹ H-NMR, ¹³ C-NMR, MS
Chemical Purity (HPLC)	≥ 98.0%	99.5%	HPLC-UV
Isotopic Purity (Mass Spec)	≥ 98% Deuterium Incorporation	99.2%	LC-MS/MS
Concentration (as supplied)	100 µg/mL (± 5%)	101.2 µg/mL	Gravimetric Preparation & HPLC
Residual Solvents	Conforms to ICH Q3C	Conforms	Headspace GC-MS
Water Content (Karl Fischer)	≤ 0.5%	0.1%	Karl Fischer Titration

Physicochemical Properties

Property	Value
Chemical Formula	C ₁₄ H ₆ D ₃ Cl ₃ N ₂ O ₂ S
Molecular Weight	394.69 g/mol
Appearance	White to off-white solid
Solubility	Soluble in Acetonitrile, Methanol, DMSO
Storage	-20°C, protected from light

Experimental Protocols

The following sections detail the methodologies used to obtain the quantitative data presented in the Certificate of Analysis.

Identity Confirmation by Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS)

Objective: To confirm the chemical structure of **Hydroxytriclabendazole-d3** and the position of the deuterium labels.

- **¹H-NMR Spectroscopy:**
 - Instrument: 400 MHz NMR Spectrometer
 - Solvent: DMSO-d₆
 - Procedure: A 1 mg sample is dissolved in 0.75 mL of DMSO-d₆. The spectrum is acquired with a sufficient number of scans to achieve a good signal-to-noise ratio. The absence or significant reduction of a proton signal at the expected position of deuteration confirms the isotopic labeling.
- **Mass Spectrometry:**
 - Instrument: High-Resolution Mass Spectrometer (e.g., Q-TOF)
 - Ionization Mode: Electrospray Ionization (ESI), Positive
 - Procedure: A dilute solution of the sample in acetonitrile/water is infused into the mass spectrometer. The accurate mass of the molecular ion is measured and compared to the theoretical mass of **Hydroxytriclabendazole-d3**.

Determination of Chemical Purity by High-Performance Liquid Chromatography (HPLC)

Objective: To determine the percentage of the main compound relative to any impurities.

- Instrument: HPLC system with a UV detector
- Column: C18 reverse-phase, 4.6 x 150 mm, 5 μm
- Mobile Phase:
 - A: 0.1% Formic acid in Water
 - B: 0.1% Formic acid in Acetonitrile

- Gradient: 30% B to 95% B over 15 minutes, hold for 5 minutes, then return to initial conditions.
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 μ L
- Detection: UV at 290 nm
- Procedure: A standard solution of known concentration is prepared and injected. The peak area of the main component is integrated, and the purity is calculated as the percentage of the main peak area relative to the total peak area of all components.

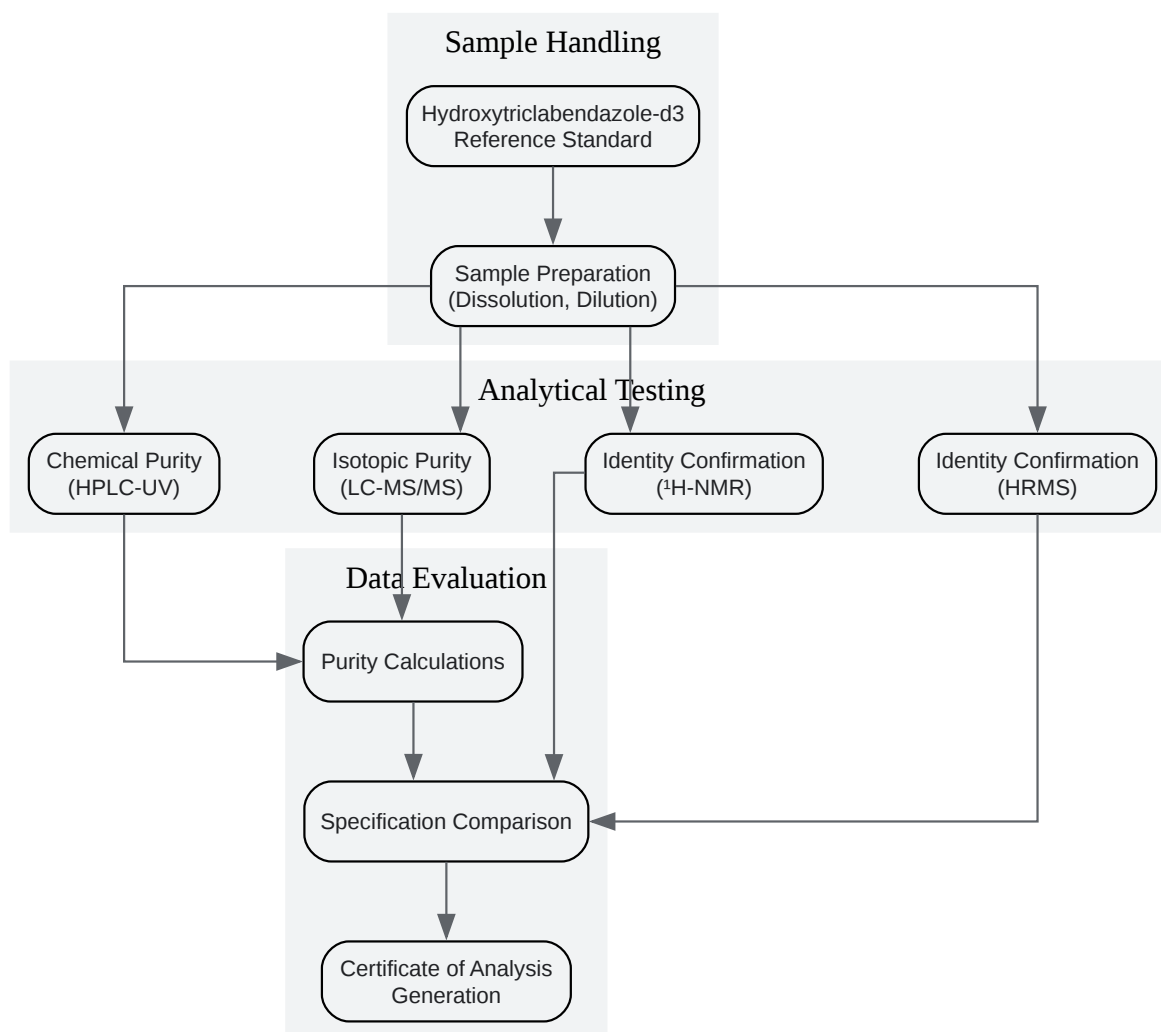
Determination of Isotopic Purity by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

Objective: To determine the percentage of the deuterated species (d3) relative to the unlabeled (d0) and partially labeled (d1, d2) species.

- Instrument: Triple Quadrupole Mass Spectrometer coupled with an HPLC system.
- Ionization Mode: ESI, Positive
- Multiple Reaction Monitoring (MRM) Transitions:
 - **Hydroxytriclabendazole-d3**: $[M+H]^+ \rightarrow$ fragment ion
 - Hydroxytriclabendazole (unlabeled): $[M+H]^+ \rightarrow$ fragment ion
- Procedure: A solution of the sample is analyzed by LC-MS/MS. The peak areas for the d3 and d0 MRM transitions are measured. The isotopic purity is calculated from the ratio of the d3 peak area to the sum of the peak areas of all isotopic species.

Visualizations

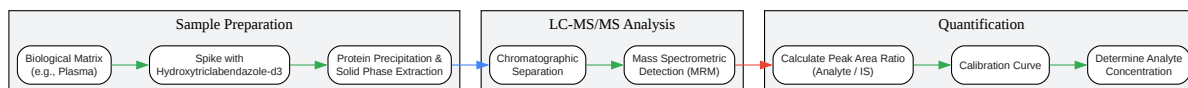
Experimental Workflow for Quality Control Analysis



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Caption: Quality control workflow for **Hydroxytriclabendazole-d3** analysis.

Signaling Pathway for LC-MS/MS Bioanalysis



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Caption: Bioanalytical workflow using a deuterated internal standard.

This technical guide serves as a comprehensive resource for understanding the critical quality attributes of **Hydroxytriclabendazole-d3** as detailed in a Certificate of Analysis. The provided experimental protocols and workflows offer a foundational understanding for researchers and drug development professionals in the application of this essential internal standard. For specific applications, it is always recommended to consult the lot-specific Certificate of Analysis and perform appropriate method validation.

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